

# 2-(Tert-butyl)-4-nitrophenol chemical and physical properties

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## Compound of Interest

Compound Name: 2-(Tert-butyl)-4-nitrophenol

Cat. No.: B1268101

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## An In-depth Technical Guide to 2-(Tert-butyl)-4-nitrophenol

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **2-(Tert-butyl)-4-nitrophenol**. The information is intended for use in research and development settings.

### Core Chemical Properties

**2-(Tert-butyl)-4-nitrophenol** is a substituted nitrophenol compound. Its structure, featuring a bulky tert-butyl group at the ortho position and an electron-withdrawing nitro group at the para position relative to the hydroxyl group, gives it unique steric and electronic characteristics.<sup>[1]</sup> These features make it a valuable intermediate in organic synthesis.<sup>[1]</sup>

Property	Value	Reference
IUPAC Name	2-tert-butyl-4-nitrophenol	[2]
CAS Number	6683-81-4	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>3</sub>	[2]
Molecular Weight	195.21 g/mol	[1][2]
Canonical SMILES	<chem>CC(C)(C)C1=C(C=CC(=C1)-[O-])O</chem> INVALID-LINK--[O-])O	[2]
InChI Key	WPLSSAJHDAQNCO- UHFFFAOYSA-N	[1][2]

## Physical and Spectroscopic Properties

The physical properties of this compound are summarized below. Spectroscopic data is crucial for its structural elucidation.

Table of Physical Properties:

Property	Value	Notes
Appearance	Yellow crystalline solid	[4] (Note: This is for the isomer 4-tert-butyl-2-nitrophenol, but appearance is likely similar)
Boiling Point	Data not available	
Melting Point	Data not available	

| Solubility | Soluble in organic solvents, insoluble in water [[4] (For isomer 4-tert-butyl-2-nitrophenol) |

Spectroscopic Data:

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals. The nine equivalent protons of the tert-butyl group would appear as a sharp singlet, typically around 1.3-1.4 ppm.<sup>[1]</sup> The aromatic protons would be observed further downfield.
- <sup>13</sup>C NMR Spectroscopy: The carbon NMR spectrum provides confirmation of the molecular structure. Signals for the tert-butyl group's quaternary and methyl carbons would appear around 35 ppm and 30 ppm, respectively.<sup>[1]</sup> The aromatic carbons resonate in the 115-160 ppm range, with the carbons attached to the hydroxyl and nitro groups showing characteristic shifts due to their electronic environments.<sup>[1]</sup>

## Synthesis and Reactivity

### Experimental Protocol: Synthesis via Nitration

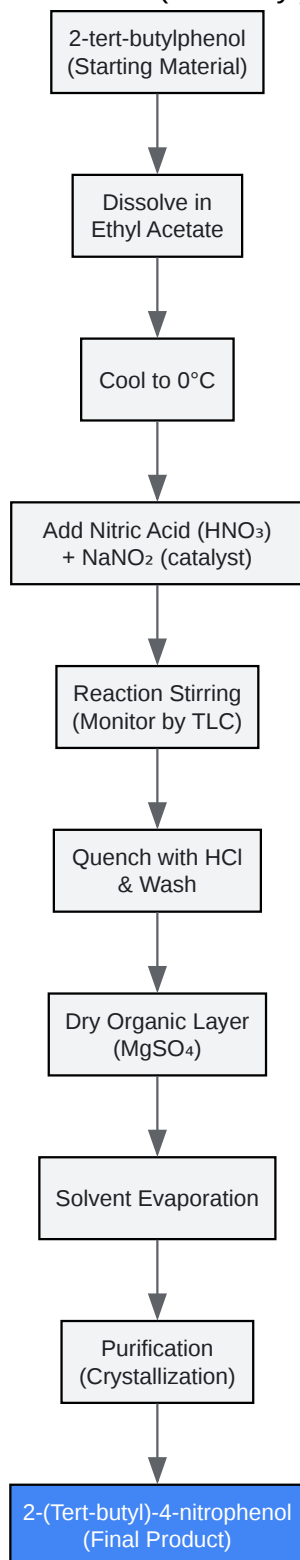
The primary method for synthesizing substituted nitrophenols is through the nitration of the corresponding phenol.<sup>[1]</sup> For **2-(Tert-butyl)-4-nitrophenol**, the starting material is 2-tert-butylphenol.

#### Methodology:

- Dissolution: Dissolve the starting material, 2-tert-butylphenol, in a suitable solvent such as ethyl acetate.
- Cooling: Cool the reaction mixture in an ice bath to 0°C to control the exothermic reaction.
- Nitration: Add a nitrating agent, such as a mixture of nitric acid and sulfuric acid or nitric acid in water, dropwise to the cooled solution while stirring.<sup>[5]</sup> The addition of a catalytic amount of sodium nitrite (NaNO<sub>2</sub>) can facilitate the reaction.<sup>[5]</sup>
- Reaction Monitoring: Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by washing with an acidic solution (e.g., 1N HCl) and then with water or brine.<sup>[5]</sup>
- Extraction & Drying: Extract the product into an organic layer. Dry the organic layer over an anhydrous salt like magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).<sup>[5]</sup>

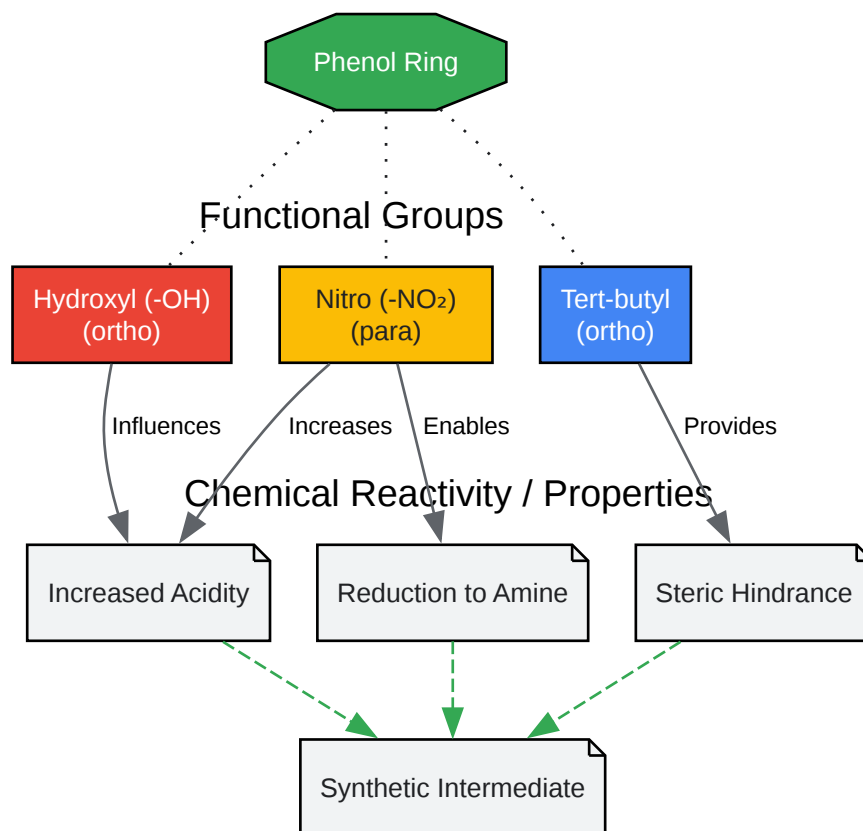
- Purification: Remove the solvent under reduced pressure. The crude product can be further purified by crystallization or column chromatography to yield pure **2-(Tert-butyl)-4-nitrophenol**.[\[5\]](#)

## Synthesis Workflow of 2-(Tert-butyl)-4-nitrophenol



## Structure-Reactivity Relationships

## 2-(Tert-butyl)-4-nitrophenol



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## References

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